

Personal protective equipment for handling 3-Iodopyridin-4-ol

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Compound of Interest

Compound Name: 3-Iodopyridin-4-ol

Cat. No.: B189408

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Essential Safety and Handling Guide for 3-Iodopyridin-4-ol

Disclaimer: This document provides immediate safety and logistical guidance for handling **3-Iodopyridin-4-ol** based on available data for structurally similar compounds. A comprehensive Safety Data Sheet (SDS) for **3-Iodopyridin-4-ol** is not readily available. Therefore, the following recommendations are extrapolated from the safety data of related iodinated and halogenated pyridines. All handling should be conducted by trained personnel in a controlled laboratory environment.

Hazard Identification and Summary

3-Iodopyridin-4-ol (CAS No. 89282-03-1) is classified as harmful if swallowed. Based on data from analogous compounds such as 3-Iodo-4-pyridinamine and 3-Iodopyridine, it should also be considered a potential skin, eye, and respiratory irritant.[\[1\]](#)[\[2\]](#)

Primary Hazards:

- Acute Oral Toxicity: Harmful if swallowed.[\[1\]](#)
- Skin Irritation: May cause skin irritation.[\[1\]](#)[\[2\]](#)
- Eye Irritation: May cause serious eye irritation.[\[1\]](#)[\[2\]](#)

- Respiratory Irritation: May cause respiratory tract irritation.[1][2]

Hazard Classification	GHS Code	Signal Word
Acute Toxicity, Oral (Cat. 4)	H302	Warning
Skin Irritation (Cat. 2)	H315	Warning
Eye Irritation (Cat. 2A)	H319	Warning
Specific Target Organ Toxicity (Single Exposure, Respiratory)	H335	Warning

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is mandatory to prevent exposure.

PPE	Specification
Eye/Face Protection	ANSI Z87.1 certified safety glasses with side shields are the minimum requirement. Chemical splash goggles should be worn for procedures with a higher risk of splashing. A face shield may be necessary for larger quantities.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene) must be worn. Inspect gloves for tears or punctures before use and change them frequently.
Body Protection	A standard laboratory coat must be worn and fully buttoned. For larger quantities or splash risks, a chemically resistant apron is recommended.
Respiratory Protection	All handling of solid material or solutions should occur in a certified chemical fume hood. If a fume hood is unavailable, a NIOSH-approved respirator with organic vapor cartridges is required. [1]

Operational Plan: Handling Procedures

A systematic approach to handling **3-Iodopyridin-4-ol** is essential for maintaining a safe laboratory environment.

- Preparation:
 - Ensure the designated work area within a chemical fume hood is clean and uncluttered.
 - Verify that all necessary equipment, including a calibrated balance, appropriate glassware, and spill containment materials, is readily accessible.
 - Confirm that an emergency eyewash station and safety shower are unobstructed and operational.

- Weighing and Transfer:
 - Perform all weighing and transfer operations within a certified chemical fume hood to control dust and vapors.
 - Use a spatula or other appropriate tool to handle the solid material, minimizing the creation of dust.
 - Keep the container tightly closed when not in use.[1][2][3]
- General Hygiene:
 - Wash hands and any exposed skin thoroughly after handling.[2][3]
 - Do not eat, drink, or smoke in the laboratory or when using this product.[1]
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][2]

Disposal Plan

Proper disposal of **3-Iodopyridin-4-ol** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Identification:
 - All waste containing **3-Iodopyridin-4-ol** must be classified as hazardous chemical waste.
- Waste Segregation and Collection:
 - Collect waste **3-Iodopyridin-4-ol** in a dedicated, properly labeled, and sealed container.
 - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Contaminated Materials:
 - Any materials that come into contact with **3-Iodopyridin-4-ol**, such as gloves, weigh boats, and paper towels, should be considered contaminated and disposed of as

hazardous waste.

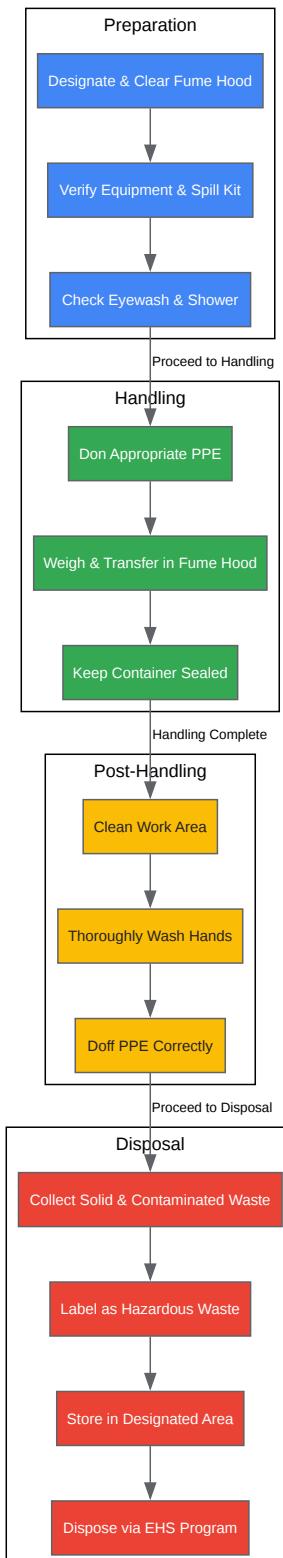
- Disposal Procedure:

- Dispose of all waste through your institution's hazardous waste management program.

- Follow all local, state, and federal regulations for the disposal of chemical waste.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Visual Safety Workflow

Safe Handling Workflow for 3-Iodopyridin-4-ol

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Caption: Safe handling workflow for **3-Iodopyridin-4-ol**.

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